

3-Chloro-2-(3-chlorophenoxy)aniline: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 3-Chloro-2-(3-chlorophenoxy)aniline

CAS No.: 946772-61-8

Cat. No.: B1318587

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Executive Summary: The "Zero-Release" Mandate

3-Chloro-2-(3-chlorophenoxy)aniline (CAS: 946772-61-8) is a specialized halogenated aromatic amine used primarily as a pharmaceutical intermediate. Due to its structural properties—specifically the presence of both chlorine substituents and an aniline moiety—it poses significant risks of aquatic toxicity and methemoglobinemia (blood toxicity) in humans.

Core Disposal Directive: This substance must NEVER be disposed of down the drain or in general trash. It requires segregation as Halogenated Organic Waste and destruction via high-temperature incineration.

Chemical Identification & Hazard Profile

Before disposal, verify the identity of the substance. This guide applies to the specific isomer below and its close structural analogs.

Physicochemical Data

Parameter	Value	Notes
Chemical Name	3-Chloro-2-(3-chlorophenoxy)aniline	
CAS Number	946772-61-8	Primary Identifier
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO	
Molecular Weight	254.11 g/mol	
Physical State	Solid (likely off-white/beige powder)	May darken upon air oxidation
Solubility	Low in water; Soluble in DMSO, Methanol	Lipophilic nature increases bioaccumulation risk

GHS Hazard Classification (Inferred from Structural Class)

- Acute Toxicity (Oral/Dermal): Category 3 (Toxic if swallowed or in contact with skin).[1][2]
- Skin/Eye Irritation: Category 2 (Causes serious irritation).
- Aquatic Toxicity: Category 1 (Very toxic to aquatic life with long-lasting effects).[1][2]
- Target Organ Toxicity: Blood (Methemoglobinemia).

Personal Protective Equipment (PPE)

Standard laboratory attire is insufficient. You must upgrade PPE to handle halogenated anilines due to their high skin absorption potential.

- Respiratory: Work within a certified chemical fume hood. If handling powder outside a hood, use a P95/P100 particulate respirator.
- Hands: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).

- Outer Layer: Nitrile (minimum 5 mil) or Laminate (Silver Shield) for prolonged exposure.
- Rationale: Aromatic amines can permeate standard latex or thin nitrile rapidly.
- Body: Chemical-resistant lab coat; closed-toe impermeable shoes.
- Eyes: Chemical splash goggles (safety glasses are insufficient for powders that may aerosolize).

Disposal Workflow: The Decision Tree

This process ensures the chemical is routed to the correct incineration stream, preventing environmental release.

Step-by-Step Disposal Protocol

Scenario A: Solid Waste (Pure Substance or Contaminated Solids)

- Applicability: Expired powder, weighing boats, contaminated paper towels, solid spill debris.
- Container: Wide-mouth HDPE jar or amber glass jar with a screw-top lid.
- Labeling: Attach a hazardous waste tag immediately.
 - Constituents: "**3-Chloro-2-(3-chlorophenoxy)aniline** (Solid)"
 - Hazard Checkboxes: Toxic, Irritant, Environmental Hazard.[\[2\]](#)[\[3\]](#)
- Action: Place the solid waste container into the Solid Halogenated Waste stream.

Scenario B: Liquid Waste (Mother Liquors, Solvents)

- Applicability: Reaction mixtures, HPLC effluent, or stock solutions in DMSO/Methanol.
- Segregation: DO NOT mix with acidic aqueous waste (risk of exotherm or salt formation) or oxidizers (risk of reaction).
- Container: HDPE or Glass solvent waste carboy.
- Labeling:

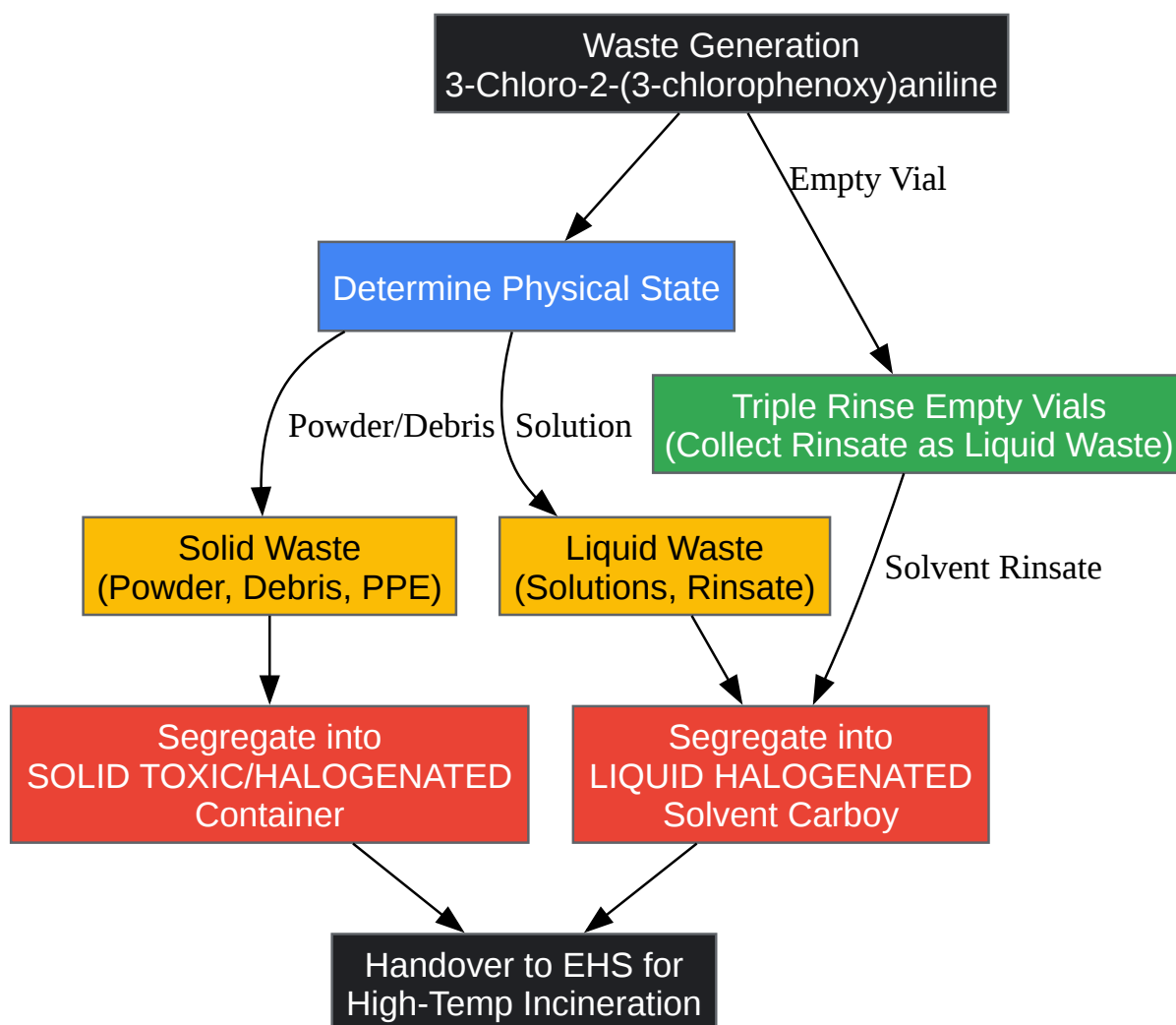
- Constituents: e.g., "Methanol (99%), **3-Chloro-2-(3-chlorophenoxy)aniline** (<1%)".
- Hazard Checkboxes: Flammable, Toxic, Halogenated.
- Action: Pour into the Halogenated Solvent Waste carboy.
- Critical Note: Even if the solvent is non-halogenated (e.g., Methanol), the presence of the halogenated solute (the aniline) reclassifies the entire mixture as Halogenated Waste for incineration purposes.

Scenario C: Empty Containers (Vials/Bottles)

- Triple Rinse Protocol:
 - Add a small volume of compatible solvent (e.g., Acetone or Methanol) to the empty vial.
 - Cap and shake/vortex for 10 seconds.
 - Pour rinsate into the Halogenated Solvent Waste container.
 - Repeat 2 more times.
- Final Step: Deface the label on the vial. Dispose of the dry, rinsed vial in the Glass/Sharps bin (or chemically contaminated glass bin, depending on local EHS rules).

Visual Logic: Disposal Decision Tree

The following diagram illustrates the segregation logic required for compliance.



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Figure 1: Operational workflow for segregating **3-Chloro-2-(3-chlorophenoxy)aniline** waste streams.

Emergency Response: Spills

Minor Spill (< 5 g/mL):

- Alert: Notify nearby personnel.
- PPE: Don double nitrile gloves, goggles, and lab coat.

- Contain: Cover liquid spills with absorbent pads; cover powder spills with wet paper towels (to prevent dust).
- Clean: Scoop material into the Solid Hazardous Waste container.
- Decontaminate: Clean surface with soap and water; collect all cleaning materials as hazardous waste.

Major Spill (> 5 g/mL or outside hood):

- Evacuate: Clear the area immediately.
- Isolate: Close doors and post "Do Not Enter" signage.
- Contact: Call EHS/Security immediately. Do not attempt cleanup without respiratory protection (SCBA may be required).

References

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